

1,10-Dibromodecane-D20 chemical properties and structure

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Compound of Interest

Compound Name: 1,10-Dibromodecane-D20

Cat. No.: B585273

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Technical Guide: 1,10-Dibromodecane-D20

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, and applications of **1,10-Dibromodecane-D20**, a deuterated analog of 1,10-Dibromodecane. This document is intended for professionals in research and development who require a stable, isotopically labeled internal standard for quantitative analytical techniques.

Core Chemical Properties and Structure

1,10-Dibromodecane-D20 is a saturated hydrocarbon chain with bromine atoms at the terminal positions, where all 20 hydrogen atoms have been replaced with deuterium. This isotopic substitution makes it an ideal internal standard for mass spectrometry-based quantification of the non-deuterated analog or related compounds.

Quantitative Data Summary

The following tables summarize the key chemical and physical properties of **1,10-Dibromodecane-D20** and its non-deuterated counterpart for comparison.

Property	1,10-Dibromodecane-D20	1,10-Dibromodecane (for comparison)
Molecular Formula	C ₁₀ D ₂₀ Br ₂	C ₁₀ H ₂₀ Br ₂ [1] [2] [3]
Molecular Weight	320.20 g/mol [4]	300.07 g/mol [1] [2]
CAS Number	150017-88-2 [3]	4101-68-2 [1] [2] [3] [5]
Appearance	Expected to be a colorless to beige crystalline solid.	Beige to brown crystalline low melting solid. [3]
Melting Point	Data not available; expected to be similar to the non-deuterated form.	25-27 °C [5]
Boiling Point	Data not available; expected to be similar to the non-deuterated form.	160 °C at 15 mmHg [5]
Density	Data not available; expected to be slightly higher than the non-deuterated form.	1.335 g/mL at 25 °C [5]
Solubility	Insoluble in water; soluble in organic solvents.	Insoluble in water. [3]

Note: Physical properties such as melting point, boiling point, and density for **1,10-Dibromodecane-D20** are not readily available in the literature. However, it is a well-established principle in isotope chemistry that such properties are very similar to the non-deuterated analog. The density is expected to be slightly higher due to the greater mass of deuterium compared to protium.

Chemical Structure

The structure of **1,10-Dibromodecane-D20** consists of a linear ten-carbon chain where each carbon is fully deuterated, and the terminal carbons are bonded to bromine atoms.

Structural Representation:

Br-(CD₂)₁₀-Br

Experimental Protocols

The primary application of **1,10-Dibromodecane-D20** is as an internal standard in quantitative analysis, particularly in chromatography coupled with mass spectrometry (GC-MS or LC-MS).

[4] The co-elution of the deuterated standard with the analyte of interest allows for correction of variations in sample preparation, injection volume, and instrument response, leading to highly accurate and precise quantification.[6][7]

General Protocol for Use as an Internal Standard in GC-MS Analysis

This protocol provides a general methodology for the quantification of an analyte (e.g., 1,10-Dibromodecane) in a sample matrix using **1,10-Dibromodecane-D20** as an internal standard.

1. Preparation of Stock Solutions:

- Analyte Stock Solution: Prepare a stock solution of the non-deuterated analyte (e.g., 1,10-Dibromodecane) in a suitable organic solvent (e.g., hexane or ethyl acetate) at a concentration of 1 mg/mL.
- Internal Standard Stock Solution: Prepare a stock solution of **1,10-Dibromodecane-D20** in the same solvent at a concentration of 1 mg/mL.

2. Preparation of Calibration Standards:

- Create a series of calibration standards by spiking a known volume of the analyte stock solution into a series of volumetric flasks to achieve a range of concentrations that bracket the expected sample concentration.
- Add a fixed amount of the internal standard stock solution to each calibration standard.
- Dilute to the final volume with the solvent.

3. Sample Preparation:

- To a known volume or weight of the sample, add the same fixed amount of the internal standard stock solution as was added to the calibration standards.
- Perform the necessary extraction and cleanup procedures to isolate the analyte and internal standard from the sample matrix.

4. GC-MS Analysis:

- Inject a fixed volume of each calibration standard and prepared sample into the GC-MS system.
- Develop a suitable GC method to achieve chromatographic separation of the analyte and internal standard from other matrix components.
- Operate the mass spectrometer in selected ion monitoring (SIM) or multiple reaction monitoring (MRM) mode to detect specific ions for both the analyte and the deuterated internal standard.

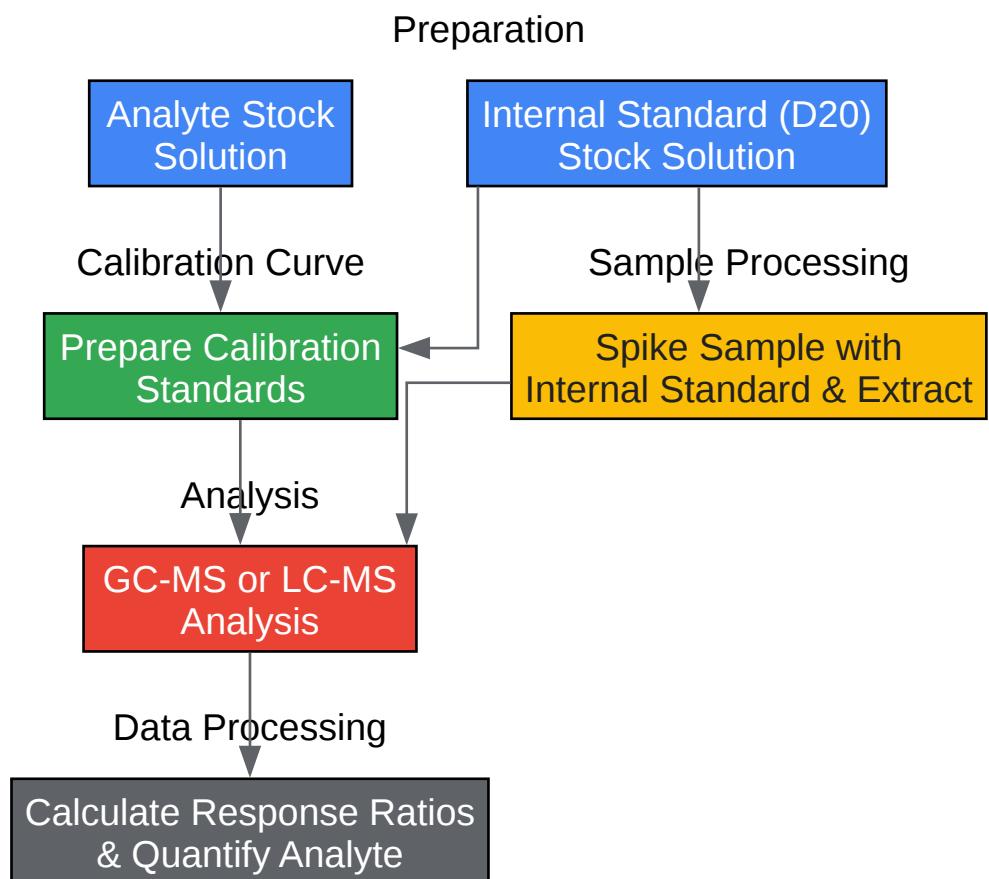
5. Data Analysis:

- Integrate the peak areas of the analyte and the internal standard in each chromatogram.
- Calculate the response ratio (analyte peak area / internal standard peak area) for each calibration standard and sample.
- Construct a calibration curve by plotting the response ratio versus the concentration of the analyte in the calibration standards.
- Determine the concentration of the analyte in the samples by interpolating their response ratios on the calibration curve.

Visualizations

Logical Workflow for Quantitative Analysis using a Deuterated Internal Standard

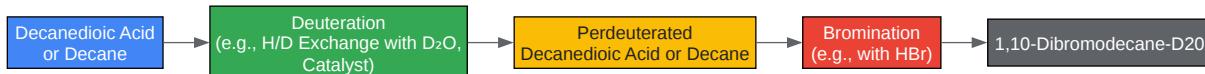
The following diagram illustrates the typical workflow for a quantitative analysis experiment utilizing **1,10-Dibromodecane-D20** as an internal standard.

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Caption: Workflow for quantitative analysis using a deuterated internal standard.

Conceptual Synthesis Pathway

While a specific, detailed synthesis protocol for **1,10-Dibromodecane-D20** is not readily available in public literature, a plausible synthetic route would involve the deuteration of a suitable precursor followed by bromination. One common method for deuteration is through hydrogen-deuterium exchange catalysis.

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Caption: Conceptual synthesis pathway for **1,10-Dibromodecane-D20**.

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- To cite this document: BenchChem. [1,10-Dibromodecane-D20 chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b585273#1-10-dibromodecane-d20-chemical-properties-and-structure]

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